

The Discovery and Enduring Legacy of Bromophenol Blue: A Technical Guide

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Compound of Interest

Compound Name: Bromophenol Blue

Cat. No.: B1667898

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Abstract

Bromophenol blue (3',3'',5',5''-tetrabromophenolsulfonphthalein) is a vital pH indicator and tracking dye with a rich history rooted in the exploration of sulfonephthalein compounds. First synthesized in the early 20th century, its sharp color transition from yellow in acidic solutions to blue-violet in alkaline environments has made it an indispensable tool in analytical chemistry, molecular biology, and beyond. This technical guide provides an in-depth exploration of the discovery, synthesis, and fundamental properties of **bromophenol blue**, offering detailed experimental protocols and quantitative data to support its application in modern research and development.

Introduction: A Legacy of Colorimetric Analysis

The development of synthetic indicators in the late 19th and early 20th centuries revolutionized chemical analysis, providing simple and effective methods for determining the acidity or alkalinity of solutions. **Bromophenol blue** belongs to the sulfonephthalein class of indicators, which are derivatives of phenolsulfonphthalein (phenol red). While the precise first synthesis of **bromophenol blue** is not definitively documented under its common name in a single seminal publication, its development can be traced to the broader investigation of halogenated derivatives of phenol red. The bromination of phenol red enhances its acidity, shifting its transition range to a lower pH compared to its parent compound. This characteristic has made **bromophenol blue** particularly useful for a variety of scientific applications.^{[1][2]}

Physicochemical Properties and Quantitative Data

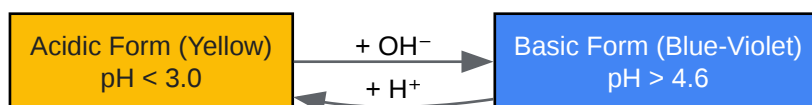
Bromophenol blue's utility as a pH indicator is defined by its distinct physicochemical properties. The key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	C ₁₉ H ₁₀ Br ₄ O ₅ S	[1]
Molar Mass	669.96 g/mol	[2]
Appearance	Yellow crystalline powder	[1]
Melting Point	273 °C	
pKa	~3.85 - 4.1	
pH Transition Range	pH 3.0 (yellow) to pH 4.6 (blue-violet)	
λ _{max} (Acidic Form)	~436 nm	
λ _{max} (Basic Form)	~592 nm	

Table 1: Key Quantitative Properties of **Bromophenol Blue**

The Chemistry of Color: Mechanism of Action

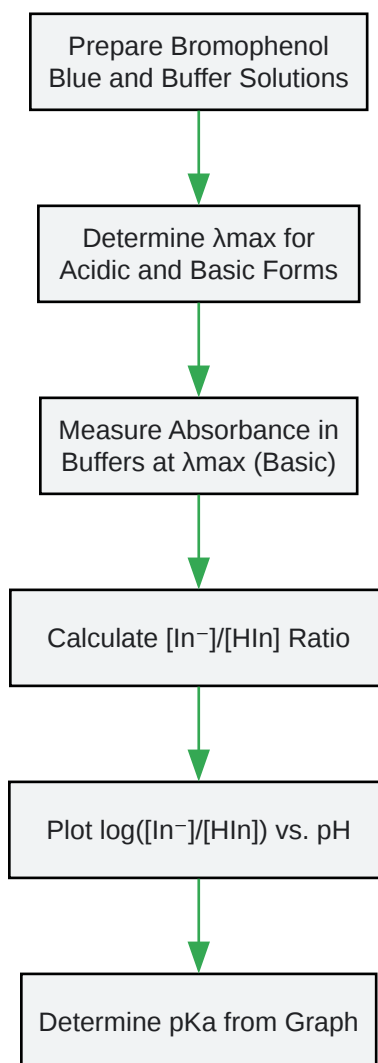
The vibrant color change of **bromophenol blue** is a direct result of a pH-dependent structural rearrangement. In acidic conditions (pH < 3.0), the indicator exists predominantly in its non-ionized, lactone form, which is yellow. As the pH increases, the lactone ring opens, and the molecule deprotonates to form a highly conjugated, quinonoid structure that absorbs light in the longer wavelength region of the visible spectrum, resulting in a deep blue-violet color. This reversible equilibrium is the basis for its function as a pH indicator.



Synthesis Workflow



pKa Determination Workflow



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References

- 1. gspchem.com [gspchem.com]
- 2. Bromophenol blue - Wikipedia [en.wikipedia.org]
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Phone: (601) 213-4426

Email: info@benchchem.com